

Proper Disposal Procedures for 2-Fluoro-5-(2-methoxyethoxy)pyridine

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Compound of Interest

Compound Name:	2-Fluoro-5-(2-methoxyethoxy)pyridine
CAS No.:	1209778-75-5
Cat. No.:	B1400327

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Executive Summary & Chemical Identification

Objective: This guide defines the safe handling, waste classification, and disposal protocols for **2-Fluoro-5-(2-methoxyethoxy)pyridine**. Due to its status as a specialized research intermediate, specific toxicological data may be sparse. The protocols below are derived from Structure-Activity Relationships (SAR), treating the compound with the rigorous standards applied to fluorinated pyridine derivatives and glycol ethers.

Property	Details
Chemical Name	2-Fluoro-5-(2-methoxyethoxy)pyridine
CAS Number	2680522-38-5 (Verify with specific vendor CoA)
Molecular Formula	C ₈ H ₁₀ FNO ₂
Molecular Weight	171.17 g/mol
Physical State	Liquid (Predicted based on glycol ether chain)
Key Functional Groups	Fluoropyridine (C–F bond), Ethylene Glycol Ether (–O–CH ₂ CH ₂ –O–)
Primary Hazards	Skin/Eye Irritant, Combustible, HF generation upon combustion

Hazard Characterization & Waste Classification

Proper disposal begins with accurate waste characterization. As this compound is not explicitly listed on the EPA P-list or U-list, it must be classified based on its characteristics.

Hazard Assessment Matrix

Hazard Class	Classification Logic	Risk Implication
Flammability	Combustible Liquid (Class II or IIIA). The glycol ether tail typically raises the boiling point and flash point compared to simple fluoropyridines.	D001 (Ignitable) if Flash Point < 60°C. Even if >60°C, manage as flammable waste for incineration.
Corrosivity	Non-Corrosive (pH neutral). However, combustion releases Hydrogen Fluoride (HF).	Requires incineration facilities with acid gas scrubbers.
Reactivity	Stable under normal conditions. Incompatible with strong oxidizers and strong nucleophiles (e.g., alkoxides) which can displace the fluorine.	Segregate from oxidizers and strong bases in waste storage.
Toxicity	Irritant (Skin/Eye/Respiratory). [1] Pyridine derivatives often possess hepatotoxic or neurotoxic potential.	Assume toxic; do not dispose of via sanitary sewer.

Regulatory Waste Codes (RCRA/EU)

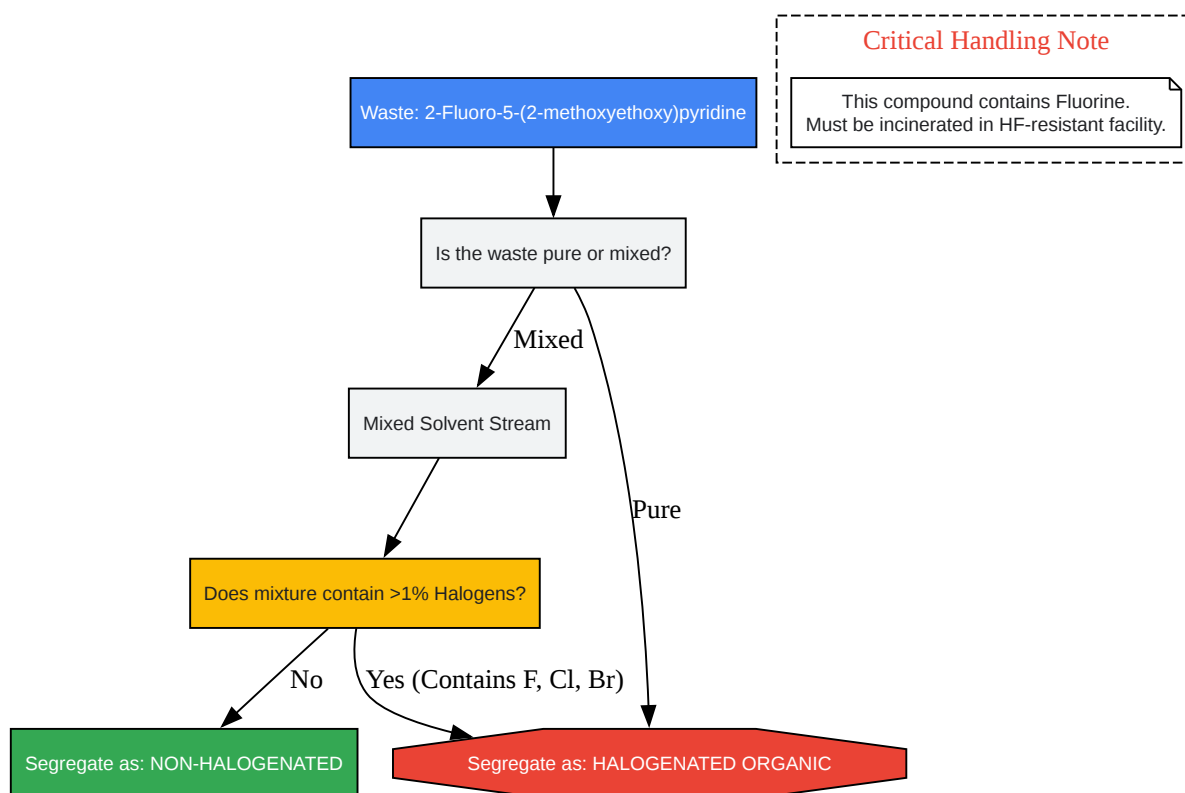
- US EPA (RCRA): Likely D001 (Ignitable). If not ignitable, classify as "Non-RCRA Regulated Waste - Halogenated Organic" but dispose of as hazardous.
- EU Waste Code (EWC):07 01 03* (Organic halogenated solvents, washing liquids, and mother liquors).

Pre-Disposal Handling & Segregation

Core Directive: Never mix fluorinated waste with non-halogenated solvents. The presence of Fluorine (F) dictates the incineration pathway.

Waste Segregation Logic

The following Graphviz diagram illustrates the decision logic for segregating this specific chemical stream.



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Figure 1: Decision tree for segregating fluorinated pyridine waste streams.

Packaging Requirements

- Container: High-Density Polyethylene (HDPE) or Glass (Amber). Avoid metal containers if the waste stream has become acidic due to degradation.
- Labeling:

- Primary Tag: "Hazardous Waste - Halogenated Organic."
- Constituents: Explicitly list "**2-Fluoro-5-(2-methoxyethoxy)pyridine**" and "Fluorinated Organics."
- Hazard Checkbox: Flammable, Toxic, Irritant.

Disposal Procedures

Small-Scale (Laboratory) Disposal

For amounts < 1 L (Research Scale):

- Collection: Collect in a dedicated "Halogenated Solvent" carboy. Do not mix with aqueous acid/base waste.
- Neutralization: Not required for the pure substance. If the waste contains acidic byproducts (e.g., from hydrolysis), neutralize to pH 6-8 before adding to the solvent drum to prevent drum corrosion.
- Handoff: Seal container and transfer to your institution's EHS (Environmental Health & Safety) department. Ensure the manifest highlights "Fluorinated Compound" to alert the disposal facility of HF generation potential.

Large-Scale (Process) Disposal

For amounts > 1 L or Pilot Plant Scale:

- Primary Method: High-Temperature Incineration.
 - Requirement: The facility must be equipped with a secondary combustion chamber (operating >1100°C) and a wet scrubber (caustic soda) to capture Hydrogen Fluoride (HF) gas.
 - Prohibition: Do not send to fuel blending programs (cement kilns) unless they are explicitly permitted for fluorinated waste, as HF can damage kiln linings.
- Manifesting:

- DOT Shipping Name: UN1993, Flammable Liquid, n.o.s. (**2-Fluoro-5-(2-methoxyethoxy)pyridine**) or UN2810, Toxic Liquid, Organic, n.o.s. depending on acute toxicity testing.[2]
- Packing Group: III (typically).

Emergency Spill Response Protocol

Scenario: A 500 mL bottle shatters in a fume hood or on the lab floor.



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Figure 2: Step-by-step spill response workflow.

Specific Actions:

- Absorbent Selection: Use Polypropylene pads or Vermiculite. Avoid sawdust if the chemical is potentially oxidizable (though unlikely for this ether).
- Decontamination: Wash the surface with a dilute surfactant solution. Do not use bleach (sodium hypochlorite) as it may react with amine impurities if present.

Scientific Rationale (E-E-A-T)

Why Incineration? The C–F bond in **2-Fluoro-5-(2-methoxyethoxy)pyridine** is one of the strongest in organic chemistry (~485 kJ/mol). Standard biological treatment (sewer) cannot degrade this bond, leading to environmental persistence (PFAS-like concerns, though this molecule is not a PFAS). High-temperature incineration breaks this bond, and the resulting HF is captured by scrubbers:

Why Segregate? Mixing fluorinated waste with non-halogenated solvents (like Acetone or Ethanol) complicates the recycling process. Non-halogenated solvents are often used as fuel; the presence of Fluorine poisons catalysts and corrodes combustion equipment, necessitating expensive dedicated disposal streams [1].

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [[Link](#)]
- US Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed and Characteristic Wastes. [[Link](#)]
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